

Optimizing Toremifene Citrate dosage for maximum therapeutic effect

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Compound of Interest

Compound Name: Toremifene Citrate

CAS No.: 89778-27-8

Cat. No.: B001158

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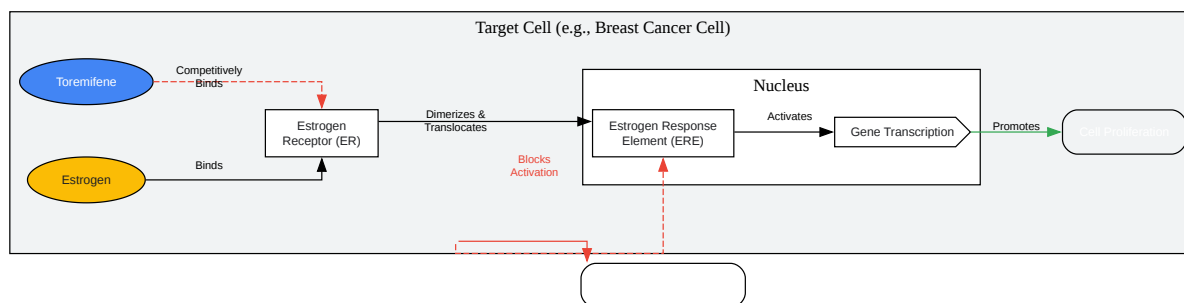
Toremifene Citrate Technical Support Center

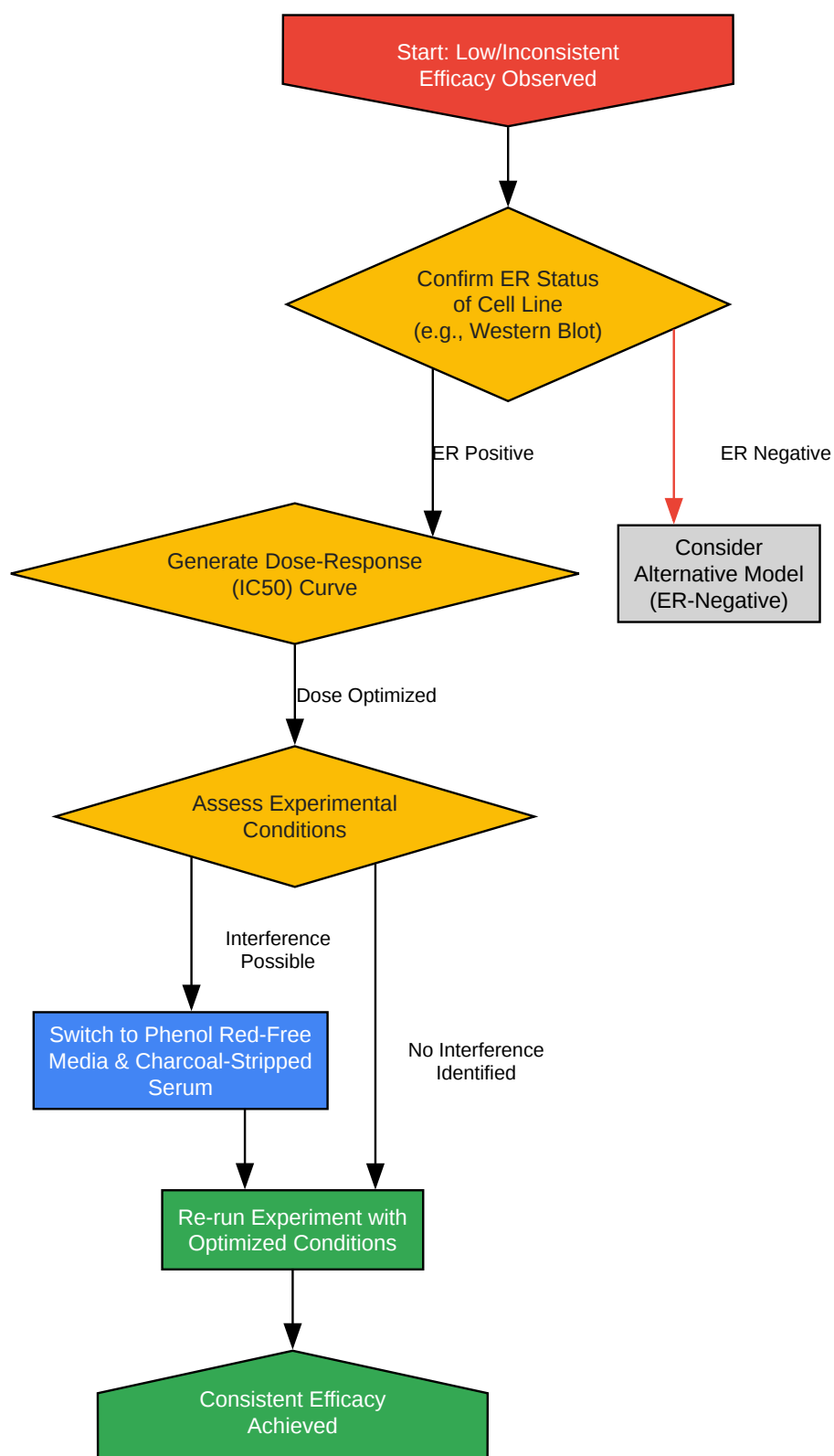
This technical support center provides researchers, scientists, and drug development professionals with essential information for optimizing the use of **Toremifene Citrate** in experimental settings.

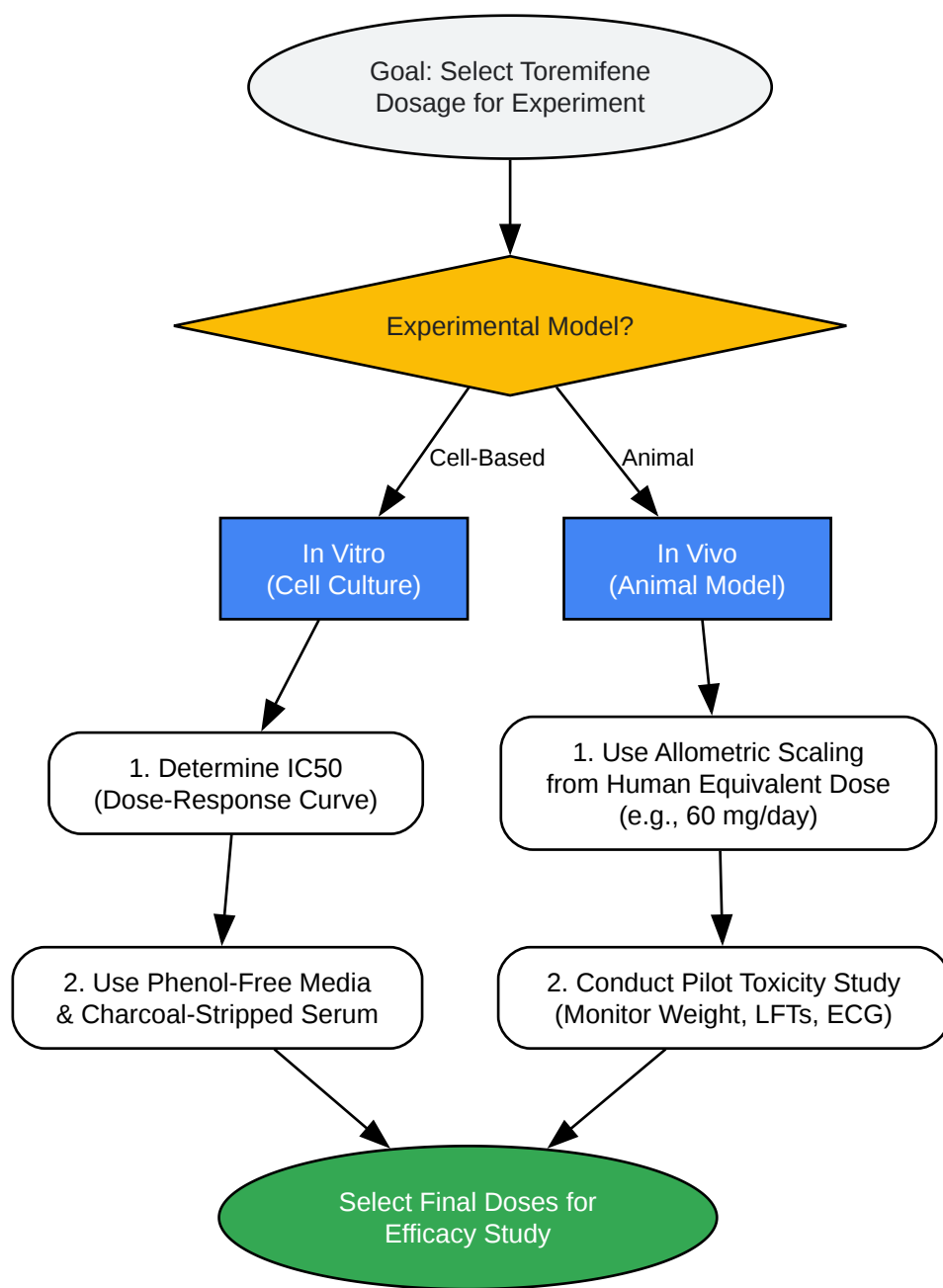
Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of action for **Toremifene Citrate**?

A1: **Toremifene Citrate** is a Selective Estrogen Receptor Modulator (SERM).^{[1][2][3]} Its primary mechanism involves competitively binding to estrogen receptors (ERs).^{[1][4]} In estrogen-dependent breast cancer cells, it acts as an ER antagonist, blocking estrogen-mediated signaling pathways that promote cell proliferation and tumor growth.^{[4][5][6]} In other tissues, such as bone and the endometrium, it can exhibit partial estrogen agonist effects.^{[4][5]}







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